

A Comprehensive Technical Guide to the Solubility of Copper Sulfate in Various Solvents

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Compound of Interest

Compound Name: Copper sulfate

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This technical guide provides an in-depth analysis of the solubility of **copper sulfate** (CuSO_4), a compound of significant interest across various scientific disciplines, including chemical synthesis, agriculture, and pharmaceutical development. Understanding its solubility characteristics in different solvents is critical for its application in these fields. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a discussion of the primary factors influencing the dissolution process.

Quantitative Solubility Data

The solubility of **copper sulfate** is highly dependent on the nature of the solvent, the temperature, and the specific form of the salt (anhydrous vs. pentahydrate). The following tables summarize the quantitative solubility data compiled from established chemical literature.

Solubility in Aqueous Solutions

Water is the most common and effective solvent for **copper sulfate**. The dissolution is an exothermic process. Solubility increases significantly with temperature.

Table 1: Solubility of **Copper Sulfate** (Anhydrous and Pentahydrate) in Water at Various Temperatures

| Temperature (°C) | Anhydrous CuSO ₄ (g/100 mL) | Pentahydrate CuSO ₄ ·5H ₂ O (g/100 mL) |
|------------------|---|---|
| 0 | 14.3 ^[1] | 23.1 ^[1] |
| 10 | 17.2 ^[1] | 27.5 ^[1] |
| 20 | 20.5 ^[1] | 32.0 ^[1] |
| 25 | 22.3 ^[1] | - |
| 30 | 24.4 ^[1] | 37.8 ^[1] |
| 40 | 28.7 ^[1] | 44.6 ^[1] |
| 60 | 39.5 ^[1] | 61.8 ^[1] |
| 80 | 55.5 ^[1] | 83.8 ^[1] |
| 100 | 75.4 ^[1] | 114 ^[1] |

Solubility in Organic and Other Solvents

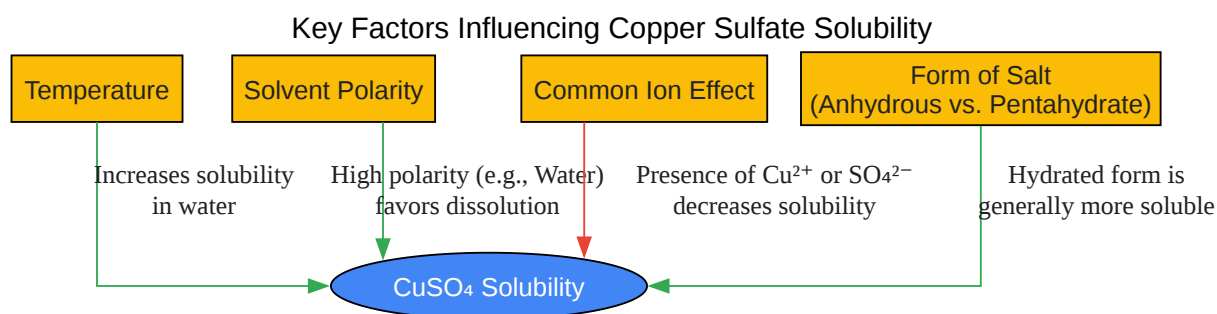
Copper sulfate's solubility is generally poor in most organic solvents, a characteristic attributed to the high lattice energy of the ionic salt and the lower polarity of organic molecules compared to water.

Table 2: Solubility of **Copper Sulfate** in Various Solvents

| Solvent | Form | Solubility (g/100 mL) | Temperature (°C) |
|-----------------|--------------------------|------------------------|------------------|
| Methanol | Pentahydrate | 1.04[1][2] | 18 |
| Methanol | Anhydrous | 1.1[3] | - |
| Ethanol | Anhydrous & Pentahydrate | Insoluble[1][4] | - |
| Acetone | Pentahydrate | Insoluble[2] | - |
| Glycerol | Pentahydrate | Soluble[5][6] | - |
| Ethylene Glycol | Pentahydrate | Soluble[7] | - |

Factors Influencing Solubility

The dissolution of **copper sulfate** is a complex process governed by several interrelated factors. Understanding these factors is crucial for controlling and predicting its behavior in different solvent systems.



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Caption: Logical relationship of factors affecting CuSO₄ solubility.

- **Temperature:** For the dissolution of solid **copper sulfate** in water, which is an endothermic process, an increase in temperature shifts the equilibrium towards dissolution, thereby increasing solubility.

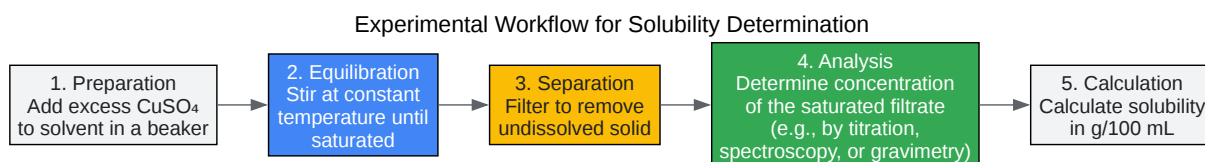
- **Solvent Polarity:** **Copper sulfate** is an ionic compound and dissolves best in polar solvents like water, which can solvate the Cu^{2+} and SO_4^{2-} ions effectively.[8] Its insolubility in nonpolar organic solvents like ethanol and acetone is a direct consequence of their inability to stabilize these ions.[8][9]
- **Common Ion Effect:** The solubility of **copper sulfate** in an aqueous solution is reduced by the presence of another solute that furnishes either Cu^{2+} or SO_4^{2-} ions (e.g., adding sulfuric acid). This phenomenon, known as the common ion effect, shifts the dissolution equilibrium to the left, favoring the solid state.
- **Form of the Salt:** The anhydrous (CuSO_4) and pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$) forms exhibit different solubility characteristics, primarily because the hydration energy is already partially overcome in the hydrated form.[1]

Experimental Protocol: Determination of Solubility

This section outlines a standardized methodology for determining the solubility of **copper sulfate** in a given solvent as a function of temperature. The method is based on creating a saturated solution and then determining the concentration of the solute.[10][11][12]

Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility.



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Caption: Step-by-step workflow for determining salt solubility.

Detailed Methodology

Objective: To determine the mass of **copper sulfate** that can be dissolved in 100 mL of a specified solvent at a specific temperature.

Materials:

- Copper(II) Sulfate (anhydrous or pentahydrate)
- Solvent (e.g., distilled water)
- Beakers or flasks
- Magnetic stirrer and stir bar or mechanical stirrer
- Constant temperature water bath or hot plate with temperature control
- Calibrated thermometer
- Filtration apparatus (funnel, filter paper)
- Volumetric flasks and pipettes
- Analytical balance

Procedure:

- Preparation of Saturated Solution:
 - Place a known volume of the solvent (e.g., 50 mL) into a beaker.[\[10\]](#)
 - Place the beaker in a constant temperature water bath set to the desired temperature. Allow the solvent to reach thermal equilibrium.
 - Begin adding **copper sulfate** to the solvent in small increments while stirring continuously. [\[10\]](#)
 - Continue adding the solute until an excess of undissolved solid remains at the bottom of the beaker, indicating that the solution is saturated.[\[12\]](#)
- Equilibration:

- Allow the mixture to stir at the constant temperature for a significant period (e.g., 1-2 hours) to ensure that the dissolution equilibrium is fully established.
- Sample Separation:
 - Once equilibrium is reached, cease stirring and allow the excess solid to settle.
 - Carefully decant or filter the supernatant (the clear saturated solution) to separate it from the undissolved solid. It is critical to maintain the temperature during this step to prevent precipitation or further dissolution.
- Concentration Analysis:
 - Accurately measure a specific volume of the clear, saturated filtrate using a volumetric pipette.
 - Determine the mass of **copper sulfate** within this known volume. This can be achieved through several analytical techniques:
 - Gravimetric Analysis: Evaporate the solvent from a known volume of the filtrate and weigh the remaining dry **copper sulfate** residue.
 - Spectrophotometry: Measure the absorbance of the solution at a specific wavelength (for colored solutions like aqueous CuSO_4) and determine the concentration from a pre-established calibration curve.
 - Titration: Perform a chemical titration (e.g., iodometric titration) to determine the concentration of Cu^{2+} ions.
- Calculation of Solubility:
 - Using the data from the analysis, calculate the mass of **copper sulfate** (m_{solute}) present in the volume of the filtrate taken (V_{filtrate}).
 - Calculate the solubility in grams per 100 mL of solvent using the following formula:

$$\text{Solubility} = (m_{\text{solute}} / V_{\text{filtrate}}) * 100$$

- Repeatability:
 - Repeat the entire procedure at different temperatures to construct a solubility curve, which plots solubility as a function of temperature.[12][13]

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